"application of Diclofensine-d3 Hydrochloride in brain tissue analysis"

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Compound of Interest	
Compound Name:	Diclofensine-d3 Hydrochloride
Cat. No.:	B565517

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Application of Diclofensine-d3 Hydrochloride in Brain Tissue Analysis

For Researchers, Scientists, and Drug Development Professionals

Introduction

Diclofensine is a triple reuptake inhibitor, targeting the transporters for dopamine (DAT), norepinephrine (NET), and serotonin (SERT) in the brain. Its mechanism of action makes it a compound of interest in neuroscience research and drug development for conditions such as depression. Accurate quantification of Diclofensine in brain tissue is crucial for pharmacokinetic/pharmacodynamic (PK/PD) studies, enabling researchers to correlate drug concentration at the site of action with behavioral or physiological outcomes.

Diclofensine-d3 Hydrochloride is a stable isotope-labeled (SIL) analog of Diclofensine. The incorporation of three deuterium atoms results in a mass shift that is readily detectable by mass spectrometry, while maintaining nearly identical chemical and physical properties to the unlabeled parent drug. This makes **Diclofensine-d3 Hydrochloride** an ideal internal standard for quantitative analysis by liquid chromatography-tandem mass spectrometry (LC-MS/MS). The use of a SIL internal standard is the gold standard in quantitative bioanalysis as it effectively corrects for variability in sample preparation, matrix effects (such as ion suppression or enhancement), and instrument response, leading to highly accurate and precise results.

Tech Support

These application notes provide a detailed protocol for the extraction and quantification of Diclofensine in brain tissue samples using **Diclofensine-d3 Hydrochloride** as an internal standard.

Signaling Pathway of Diclofensine

Diclofensine exerts its pharmacological effect by blocking the reuptake of dopamine, norepinephrine, and serotonin from the synaptic cleft back into the presynaptic neuron. This leads to an increased concentration of these neurotransmitters in the synapse, enhancing neurotransmission.
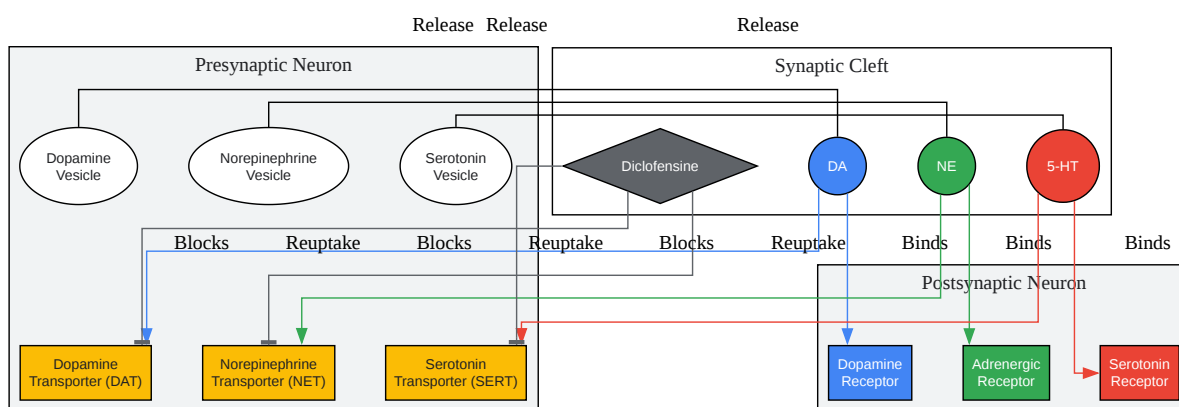
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Caption: Mechanism of action of Diclofensine as a triple reuptake inhibitor.

Quantitative Data Summary

The following table summarizes the typical mass spectrometry parameters and expected performance for the quantitative analysis of Diclofensine using **Diclofensine-d3 Hydrochloride** as an internal standard.

Analyte	Precursor Ion (Q1) m/z	Product Ion (Q3) m/z	Retention Time (min)	LLOQ (ng/g tissue)	ULOQ (ng/g tissue)
Diclofensine	296.2	109.1	3.5	0.1	100
Diclofensine-d3	299.2	112.1	3.5	-	-

LLOQ: Lower Limit of Quantification; ULOQ: Upper Limit of Quantification. These values are illustrative and should be determined during method validation.

Experimental Protocols

Materials and Reagents

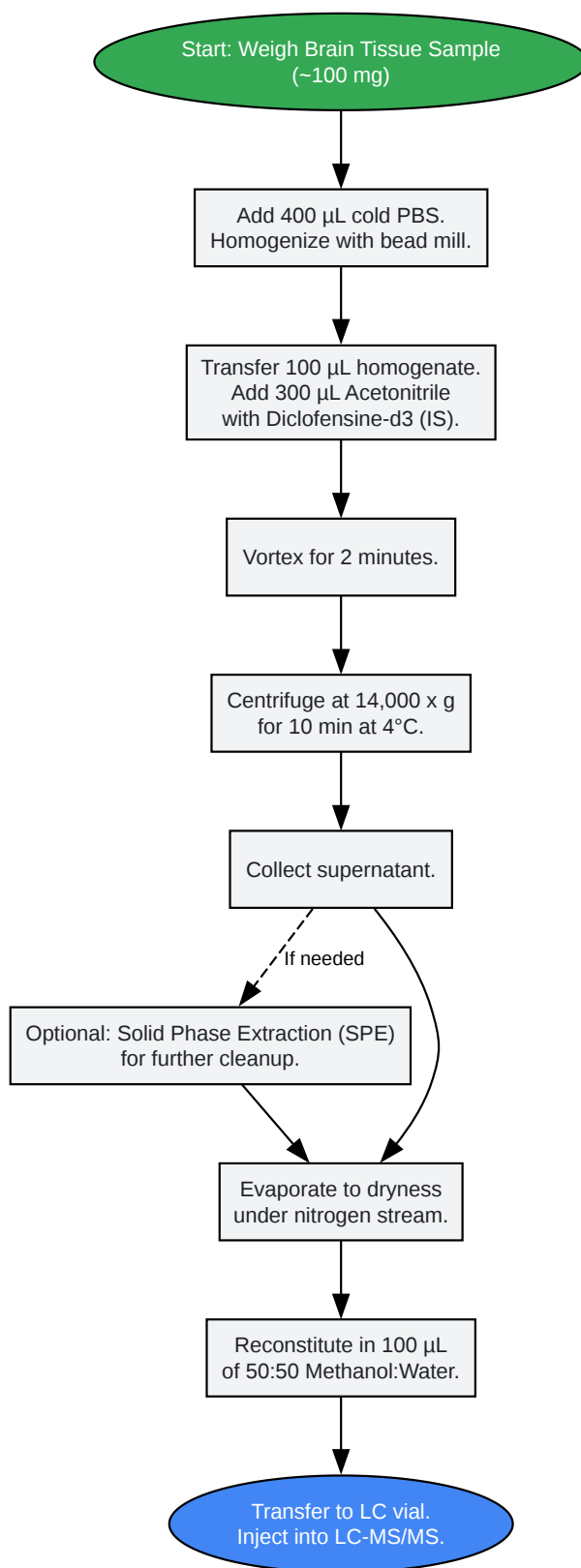- Diclofensine analytical standard

- **Diclofensine-d3 Hydrochloride** internal standard (IS)

- Acetonitrile (LC-MS grade)

- Methanol (LC-MS grade)

- Formic acid (LC-MS grade)

- Ultrapure water

- Phosphate-buffered saline (PBS), pH 7.4

- Brain tissue samples (e.g., from rodent PK studies)

- Microcentrifuge tubes (1.5 mL and 2.0 mL)

- Bead mill homogenizer and beads (e.g., zirconium oxide)

- Centrifuge (capable of 14,000 x g and 4°C)

- Solid Phase Extraction (SPE) cartridges (e.g., mixed-mode cation exchange)

- SPE vacuum manifold

- LC vials

Stock and Working Solutions Preparation

- Diclofensine Stock Solution (1 mg/mL): Accurately weigh and dissolve Diclofensine in methanol.

- Diclofensine-d3 HCl Stock Solution (1 mg/mL): Accurately weigh and dissolve **Diclofensine-d3 Hydrochloride** in methanol.

- Working Standards: Prepare a series of working standard solutions by serially diluting the Diclofensine stock solution with 50:50 methanol:water to create calibration standards (e.g., ranging from 1 ng/mL to 1000 ng/mL).

- Internal Standard Working Solution (50 ng/mL): Dilute the Diclofensine-d3 HCl stock solution with acetonitrile. This solution will be used for protein precipitation.

Sample Preparation: Brain Tissue Homogenization and Extraction

```
Start: Weigh Brain Tissue Sample
           (~100 mg)
                 │
                 ▼
      Add 400 µL cold PBS.
      Homogenize with bead mill.
                 │
                 ▼
      Transfer 100 µL homogenate.
      Add 300 µL Acetonitrile
      with Diclofensine-d3 (IS).
                 │
                 ▼
         Vortex for 2 minutes.
                 │
                 ▼
        Centrifuge at 14,000 x g
        for 10 min at 4°C.
                 │
                 ▼
         Collect supernatant.
           │           │
      If needed        │
           ▼           │
  Optional: Solid Phase Extraction (SPE)
           for further cleanup.
           │           │
           ▼           ▼
        Evaporate to dryness
        under nitrogen stream.
                 │
                 ▼
        Reconstitute in 100 µL
        of 50:50 Methanol:Water.
                 │
                 ▼
        Transfer to LC vial.
        Inject into LC-MS/MS.
```

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